



Application Notes and Protocols for Tereticornate A

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Compound of Interest		
Compound Name:	Tereticornate A	
Cat. No.:	B15594336	Get Quote

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Introduction

Tereticornate A is a naturally occurring triterpenoid ester isolated from the leaves and branches of Eucalyptus tereticornis and Eucalyptus gracilis.[1] This compound has garnered significant interest within the scientific community due to its diverse biological activities, including antiviral, antibacterial, and anti-inflammatory properties. Of particular note is its potent inhibitory effect on osteoclastogenesis, making it a promising candidate for the development of therapeutics for bone-related disorders such as osteoporosis. This document provides a comprehensive overview of the spectroscopic data of **Tereticornate A**, detailed experimental protocols for its study, and an elucidation of its known signaling pathways.

Chemical Structure and Properties

IUPAC Name: (2α,3β)-2,3-dihydroxy-urs-12-en-28-oic acid, 28-(2-hydroxyethyl) ester, 3-(4-hydroxy-3-methoxy-E-cinnamoyl)oxy

• Molecular Formula: C40H54O6

Molecular Weight: 646.85 g/mol

CAS Number: 198920-91-9



Spectroscopic Data

The structural elucidation of **Tereticornate A** was accomplished through a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from Mass Spectrometry, and ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry Data

lon	m/z (Observed)
[M+Na] ⁺	669.3815

¹H NMR Spectroscopic Data (500 MHz, CDCl₃)



Position	δ (ppm)	Multiplicity	J (Hz)
H-2	3.65	m	
H-3	4.95	d	9.5
H-11	2.01	m	
H-12	5.28	t	3.5
H-18	2.22	dd	11.5, 2.0
H-2'	4.35	t	4.5
H-1'	3.80	t	4.5
H-2"	7.60	d	16.0
H-3"	6.30	d	16.0
H-5"	7.08	d	8.0
H-6"	6.95	dd	8.0, 1.5
H-8"	7.05	d	1.5
3"-OMe	3.92	S	
Me-23	1.05	S	
Me-24	0.85	S	
Me-25	0.80	S	
Me-26	0.95	s	-
Me-27	1.12	s	-
Me-29	0.90	d	6.5
Me-30	0.92	d	6.5

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)



Position	δ (ppm)	Position	δ (ppm)
1	46.8	16	24.5
2	68.5	17	48.2
3	81.0	18	52.9
4	39.2	19	39.0
5	55.2	20	38.8
6	18.2	21	31.2
7	33.0	22	36.8
8	39.5	23	28.0
9	47.5	24	16.5
10	38.2	25	15.5
11	23.5	26	17.0
12	125.5	27	23.8
13	138.2	28	176.5
14	42.0	29	17.2
15	28.2	30	21.2
Cinnamoyl Moiety	Ester Moiety		
1"	166.8	1'	65.5
2"	145.0	2'	60.8
3"	115.5		
4"	127.0		
5"	114.8		
6"	146.8		
7"	147.8	•	



8"	109.5
9"	123.2
3"-OMe	56.0

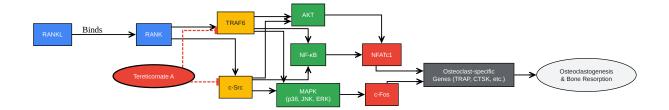
Biological Activity: Inhibition of Osteoclastogenesis

Tereticornate A has been demonstrated to be a potent inhibitor of Receptor Activator of Nuclear Factor-κB Ligand (RANKL)-induced osteoclastogenesis. This activity is central to its potential as a therapeutic agent for bone diseases characterized by excessive bone resorption.

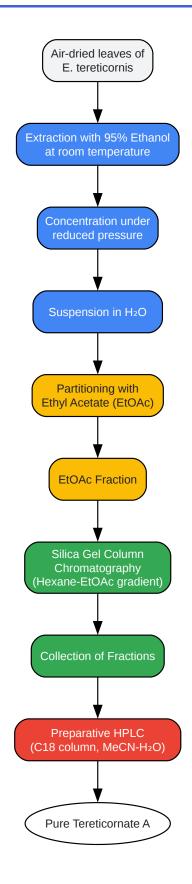
Signaling Pathway of Tereticornate A in Osteoclastogenesis

Tereticornate A exerts its inhibitory effects by targeting key components of the RANKL signaling cascade. Upon binding of RANKL to its receptor RANK, a signaling cascade is initiated, leading to the differentiation and activation of osteoclasts. **Tereticornate A** intervenes in this pathway at multiple points.









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References

- 1. Tereticornate A suppresses RANKL-induced osteoclastogenesis via the downregulation of c-Src and TRAF6 and the inhibition of RANK signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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